

Personal protective equipment for handling 2-Bromo-4,6-dimethylphenol

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Compound of Interest

Compound Name: 2-Bromo-4,6-dimethylphenol

Cat. No.: B092557

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Essential Safety and Handling Guide for 2-Bromo-4,6-dimethylphenol

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety protocols, operational procedures, and disposal plans for the handling of **2-Bromo-4,6-dimethylphenol** (CAS: 15191-36-3). Adherence to these guidelines is essential for ensuring laboratory safety and minimizing environmental impact. The information is compiled from safety data sheets of **2-Bromo-4,6-dimethylphenol** and structurally related compounds.

Hazard and Safety Data

Proper handling of **2-Bromo-4,6-dimethylphenol** requires a thorough understanding of its potential hazards. This compound is classified as harmful if swallowed, in contact with skin, or if inhaled.^[1] It is also known to cause skin and serious eye irritation.^{[1][2][3]}

Category	Data	Source
Product Name	2-Bromo-4,6-dimethylphenol	[4][5]
CAS Number	15191-36-3	[4][5]
Molecular Formula	C8H9BrO	[3][5]
Appearance	White Solid	[2][3]
Melting Point	74.00 - 78.00 °C	[2]
Hazard Statements	H302+H312+H332: Harmful if swallowed, in contact with skin or if inhaled. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	[1][3]
Signal Word	Warning	[1][2][3]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure.

Protection Type	Specification	Rationale
Eye and Face	Chemical safety goggles or a face shield.	Protects against splashes and airborne particles that can cause serious eye irritation.[2] [6][7]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber, Neoprene).	Prevents skin contact, which can cause irritation and harmful effects if absorbed.[6] [8]
Respiratory	A NIOSH-approved respirator with an organic vapor cartridge.	Required when working outside of a chemical fume hood or when dust may be generated.[6][8]
Body Protection	A standard laboratory coat worn over long-sleeved clothing and closed-toe shoes. For larger quantities, a chemical-resistant apron is advised.	Protects against incidental skin contact and contamination of personal clothing.[6][9]

Operational Plan: Step-by-Step Handling Procedure

Strict adherence to the following operational plan is mandatory when working with **2-Bromo-4,6-dimethylphenol**.

1. Preparation:

- Ensure a certified chemical fume hood is available and functioning correctly.
- Verify that an eyewash station and safety shower are readily accessible.[7]
- Assemble all necessary equipment and reagents before commencing work.
- Don all required personal protective equipment as outlined in the table above.

2. Handling:

- Conduct all weighing and transferring of the chemical within a chemical fume hood to minimize inhalation exposure.[6]
- Avoid the formation of dust and aerosols.[10]
- Use appropriate tools, such as a spatula or powder funnel, to prevent spills.
- Keep the container tightly closed when not in use.[1][7]

3. In Case of a Spill:

- For solid spills, carefully sweep or scoop the material into a designated hazardous waste container, avoiding dust generation.[8]
- For liquid spills (if dissolved), absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it into a sealed, labeled hazardous waste container.[7][8]
- Decontaminate the spill area with a suitable cleaning agent, collecting all cleaning materials as hazardous waste.[8]

Disposal Plan

Proper disposal of **2-Bromo-4,6-dimethylphenol** and its contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

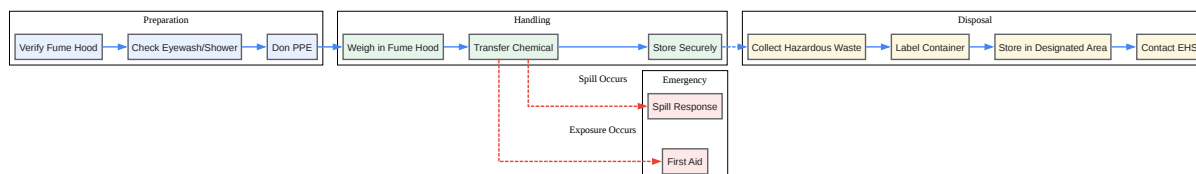
- Waste Identification: All waste containing **2-Bromo-4,6-dimethylphenol** must be treated as hazardous waste.
- Containerization:
 - Solid Waste: Collect in a clearly labeled, sealed container for hazardous chemical waste. [8][9]
 - Liquid Waste (Solutions): Collect in a designated, sealed, and properly labeled hazardous waste container. Do not mix with incompatible wastes.[9]

- Labeling: Label the waste container clearly with "Hazardous Waste: **2-Bromo-4,6-dimethylphenol**" and include the full chemical name and any known hazard symbols.[8]
- Storage: Store sealed waste containers in a designated, well-ventilated, and secure hazardous waste accumulation area, away from heat and ignition sources.[8]
- Disposal: Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.[1][8]

Emergency and First Aid Procedures

Immediate action is required in case of exposure.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[7][11]
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.[9][11]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[7][9]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[7][9]



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Caption: A step-by-step workflow for the safe handling and disposal of **2-Bromo-4,6-dimethylphenol**.

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